

# (3-Chloropyrazin-2-yl)methanamine Material Safety Data Sheet (MSDS) information

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## Compound of Interest

Compound Name: (3-Chloropyrazin-2-yl)methanamine

Cat. No.: B113001

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## Application Notes and Protocols for (3-Chloropyrazin-2-yl)methanamine

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed Material Safety Data Sheet (MSDS) information, application notes, and a synthesis protocol for **(3-Chloropyrazin-2-yl)methanamine** and its hydrochloride salt. The information is intended to ensure safe handling and proper use of this compound in a research and development setting.

## Material Safety Data Sheet (MSDS) Summary

**(3-Chloropyrazin-2-yl)methanamine**, particularly in its hydrochloride salt form (CAS No: 939412-86-9), is a chemical intermediate that requires careful handling.<sup>[1][2][3]</sup> The following tables summarize the key safety and property data.

Table 1: Hazard Identification and Classification

Hazard Class	GHS Classification	Signal Word	Hazard Statements
Acute Toxicity, Oral	Category 4. <a href="#">[3]</a>	Warning	H302: Harmful if swallowed. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Skin Corrosion/Irritation	Category 2. <a href="#">[2]</a>	Warning	H315: Causes skin irritation. <a href="#">[2]</a> <a href="#">[4]</a>
Serious Eye Damage/Eye Irritation	Category 1 / 2A. <a href="#">[2]</a> <a href="#">[3]</a>	Danger	H318: Causes serious eye damage. <a href="#">[3]</a> H319: Causes serious eye irritation. <a href="#">[2]</a> <a href="#">[4]</a>
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation). <a href="#">[2]</a>	Warning	H335: May cause respiratory irritation. <a href="#">[2]</a> <a href="#">[4]</a>
Acute Toxicity, Dermal	Category 4. <a href="#">[2]</a>	Warning	H312: Harmful in contact with skin. <a href="#">[2]</a>
Acute Toxicity, Inhalation	Category 4. <a href="#">[2]</a>	Warning	H332: Harmful if inhaled. <a href="#">[2]</a>

Table 2: First Aid Measures

Exposure Route	First Aid Protocol
Eye Contact	Immediately rinse with water for several minutes.[3] Remove contact lenses if present and easy to do. Continue rinsing.[3] Seek immediate medical attention.[3][5]
Skin Contact	Take off contaminated clothing immediately.[3] Wash off with soap and plenty of water.[3] If skin irritation occurs, get medical advice/attention.[5]
Inhalation	Move the person into fresh air.[3] If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor.[3]
Ingestion	Rinse mouth with water. Do not induce vomiting. [3] Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor if you feel unwell.[3][5]

Table 3: Handling, Storage, and Physical Properties

Parameter	Information
Safe Handling	Avoid contact with skin and eyes.[6] Do not eat, drink, or smoke when using this product.[3][5] Use only outdoors or in a well-ventilated area.[5] Wear protective gloves, clothing, and eye/face protection.[3][5]
Storage Conditions	Store in a cool, dry, well-ventilated place.[5] Keep container tightly closed.[5] Store locked up.[5] Recommended storage is in a refrigerator.[4]
Physical Form	Solid.[2][4] Appears as a white solid or black solid (synthesis product).[2][7]
Molecular Formula	C <sub>5</sub> H <sub>7</sub> Cl <sub>2</sub> N <sub>3</sub> (Hydrochloride Salt).[1][8]
Molecular Weight	180.04 g/mol (Hydrochloride Salt).[8]
Incompatibilities	None known.[5]
Disposal	Dispose of contents/container to an authorized hazardous or special waste collection point in accordance with local regulations.[5]

## Application Notes

**(3-Chloropyrazin-2-yl)methanamine** is primarily utilized as a key pharmaceutical intermediate. Its principal application is in the multi-step synthesis of Acalabrutinib, a potent and selective Bruton's tyrosine kinase (BTK) inhibitor used in the treatment of certain types of cancer, such as Mantle Cell Lymphoma.

As a building block, its pyrazine core and reactive amine and chloro- groups allow for its incorporation into larger, more complex molecular scaffolds. Researchers in medicinal chemistry and process development utilize this compound for the construction of novel pharmaceutical agents.

Currently, there is limited publicly available information on the direct biological activity of **(3-Chloropyrazin-2-yl)methanamine** itself or its involvement in specific signaling pathways. Its

utility is predominantly documented in the context of synthetic chemistry.

## Experimental Protocols

The following protocol details the synthesis of **(3-Chloropyrazin-2-yl)methanamine** hydrochloride from 3-chloropyrazine-2-carbonitrile.

Objective: To synthesize **(3-Chloropyrazin-2-yl)methanamine** hydrochloride via the reduction of a nitrile.

Materials:

- 3-chloropyrazine-2-carbonitrile (6.00 g, 43.0 mmol)
- Acetic acid (50 mL)
- Raney Nickel (4.00 g)
- Hydrogen balloon
- Toluene (80 mL total)
- 1N Hydrochloric acid (15 mL)
- Tetrahydrofuran (THF) (30 mL)
- Standard laboratory glassware
- Filtration apparatus
- Rotary evaporator

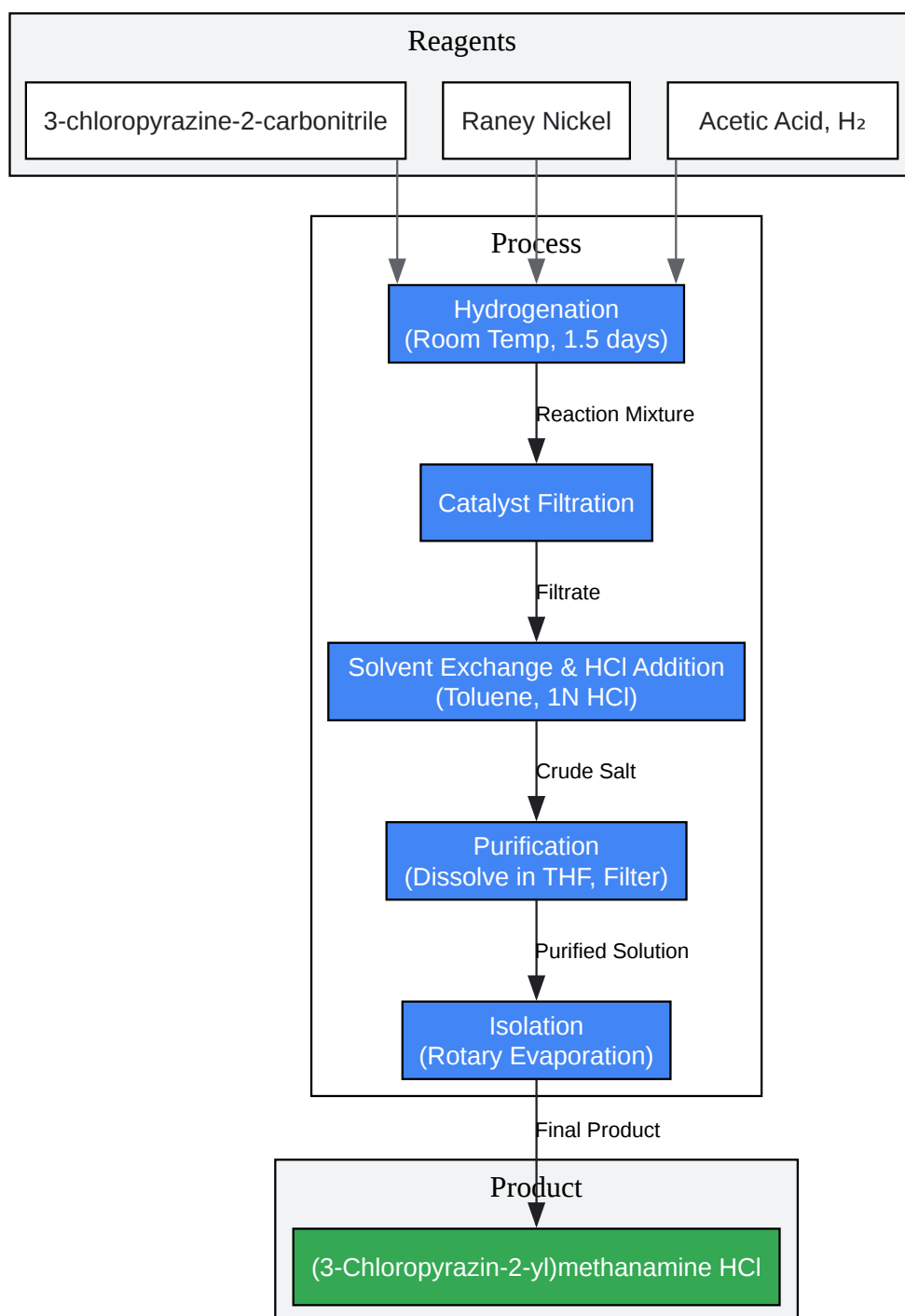
Procedure:

- **Reaction Setup:** In a suitable reaction vessel, dissolve 3-chloropyrazine-2-carbonitrile (6.00 g) in acetic acid (50 mL).<sup>[7]</sup>
- **Catalyst Addition:** Carefully add Raney Nickel (4.00 g) to the solution.<sup>[7]</sup>

- Hydrogenation: Secure a hydrogen balloon to the reaction vessel to create a hydrogen atmosphere.<sup>[7]</sup>
- Reaction: Allow the reaction to stir at room temperature for 1.5 days.<sup>[7]</sup>
- Filtration: Upon completion, filter the reaction mixture to remove the Raney Nickel catalyst. Collect the filtrate.<sup>[7]</sup>
- Solvent Removal & Acidification:
  - Dry the filtrate, likely by concentration on a rotary evaporator.<sup>[7]</sup>
  - Add toluene (40 mL) and concentrate the residue by rotary evaporation.<sup>[7]</sup>
  - Add 1N HCl (15 mL) to the residue.<sup>[7]</sup>
  - Add toluene (40 mL) again and perform a final rotary evaporation.<sup>[7]</sup>
- Purification:
  - Dissolve the resulting residue in tetrahydrofuran (30 mL).<sup>[7]</sup>
  - Filter the solution to remove any remaining insoluble material.<sup>[7]</sup>
- Isolation: Concentrate the filtrate to dryness using a rotary evaporator to yield **(3-chloropyrazin-2-yl)methanamine** hydrochloride.<sup>[7]</sup> The described process resulted in a black solid with a 100% yield (8.75 g).<sup>[7]</sup>

## Visualized Workflow: Synthesis Protocol

The following diagram illustrates the key stages of the synthesis protocol described above.



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